

# Spiro-NPB compared to TAPC TCTA TPD hole transporters

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Spiro-NPB

CAS No.: 932739-76-9

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## Comparison of Hole Transport Materials

The table below summarizes the key properties of several hole transport materials (HTMs) for which data was available, to help you evaluate their characteristics for OLED applications.

| Material Name | HOMO (eV)         | LUMO (eV) | Triplet Energy, ET (eV) | Glass Transition Temp., Tg (°C) | Key Characteristics  |
|---------------|-------------------|-----------|-------------------------|---------------------------------|--|
| TAPC [1] [2]  | -5.5              | -2.0      | 2.87                    | < 95                            | High hole mobility; simplifies OLED structures; can act as a host for blue phosphorescent guests [1].    |
| TCTA [2] [3]  | -5.7              | ~ -2.4    | > 2.7 (Inferred)        | > 100 (Inferred)                | Good electron blocker; high triplet energy; relatively low HOMO can hinder hole injection [2].           |
| NPB [2] [3]   | ~ -5.4 (Inferred) | ~ -2.4    | ~ 2.3                   | 98                              | Widely used classical HTM; low Tg and ET limit stability and efficiency in phosphorescent OLEDs [2] [3]. |

| Material Name | HOMO (eV)         | LUMO (eV) | Triplet Energy, ET (eV) | Glass Transition Temp., Tg (°C) | Key Characteristics  |
|---------------|-------------------|-----------|-------------------------|---------------------------------|--|
| TPD [2] [3]   | ~ -5.4 (Inferred) | ~ -2.4    | ~ 2.3                   | 65                              | Similar drawbacks to NPB: low Tg and ET [2] [3].   |
| BCZDA [2]     | -5.32             | -2.18     | 2.71                    | 170                             | High thermal stability; excellent electron and triplet exciton blocking; efficient hole injection [2]. |
| SP2 [3]       | -5.57             | -2.63     | Not Provided            | 150                             | High Tg; provides effective charge transport path; demonstrated higher device efficiency than NPB [3]. |

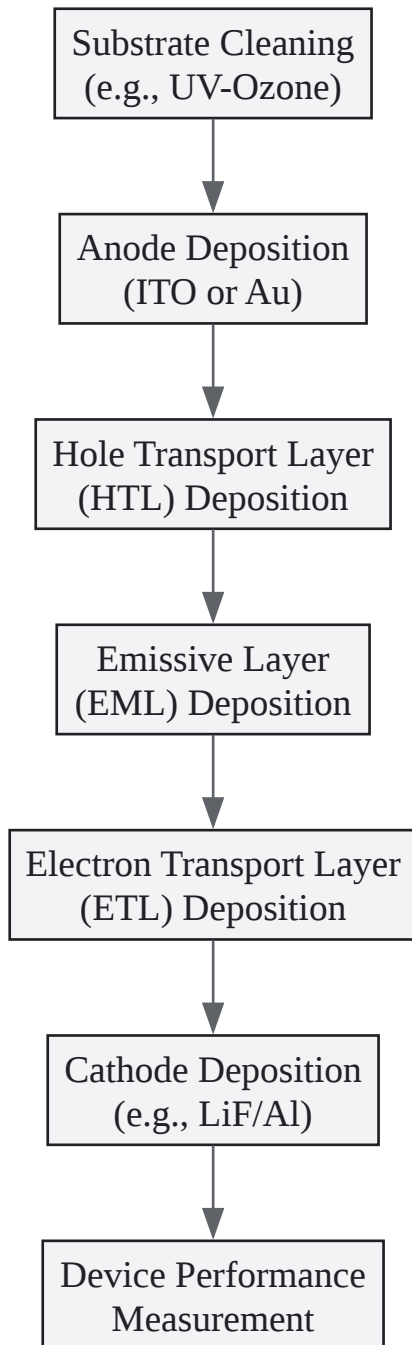
## Spiro-Core-Based Hole Transport Materials

While "**Spiro-NPB**" is not listed, research shows that incorporating a **spirobifluorene core** is a successful strategy for developing high-performance HTMs. These materials are designed to overcome the limitations of classical options like NPB and TPD [3].

- **SP1 and SP2:** These are examples of spiro-core-based HTMs. They are created by attaching diphenylacridine (SP1) and phenothiazine (SP2) donor groups to the 2nd and 7th positions of a central spirobifluorene core [3].
- **Advantages:** This molecular design results in high glass transition temperatures (Tg of 150°C for SP2 and 215°C for SP1), which greatly improves the morphological stability of the thin film during device operation. SP2-based devices have shown superior power efficiency and external quantum efficiency (EQE) compared to NPB-based reference devices [3].
- **Performance Data:** In green PhOLEDs, an SP2-based device achieved a power efficiency of **34.47 lm/W** and a current efficiency of **38.41 cd/A**, outperforming an NPB-based device (30.33 lm/W and 32.83 cd/A). The **EQE for SP2 was 13.43%**, also higher than NPB's 11.45% [3].

## Experimental Context and Workflows

The performance of an HTM is evaluated by incorporating it into a device and measuring key output metrics. The structure of the device and the fabrication process are critical.



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The diagram above outlines a general workflow for fabricating an OLED device. For the HTL deposition step specifically, the methods can vary:

- **Thermal Evaporation:** Many small-molecule HTMs, including NPB, TAPC, and the spiro-core materials SP1/SP2, are typically deposited as thin films using thermal evaporation under high vacuum [4] [3]. This allows for precise control over layer thickness, often in the range of 7-50 nm [1] [4].
- **Spin-Coating:** Some HTMs, like the commonly used spiro-OMeTAD, are often deposited via spin-coating from a solution, which may also involve chemical doping to enhance conductivity [4].

## How to Proceed with Your Comparison

The absence of a direct "**Spiro-NPB**" reference in the current results suggests a few paths forward:

- **Verify the Material Name:** "**Spiro-NPB**" may be known in literature under a different systematic chemical name or acronym. You might try searching for compounds that combine a **spirobifluorene core** with **naphthalene and phenyl groups** similar to NPB's structure.
- **Broaden Your Search:** Consider looking for reviews or datasheets on "**spiro-based hole transport materials**" in general. This will give you a broader landscape of high-performance alternatives to TAPC, TCTA, and NPB.
- **Consult Specialty Databases:** Suppliers of organic electronic materials (such as Ossila, Lumtec, or Sigma-Aldrich) often provide detailed technical datasheets for their products, which can be an excellent source of comparable data.

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## References

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